Preparation of EHT 1610 Stock Solution in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *EHT 1610*

Cat. No.: *B15544612*

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **EHT 1610** in dimethyl sulfoxide (DMSO). **EHT 1610** is a potent inhibitor of dual-specificity tyrosine-regulated kinases (DYRK), with IC50 values of 0.36 nM for DYRK1A and 0.59 nM for DYRK1B.[1][2] Accurate preparation of stock solutions is critical for ensuring reproducibility and reliability in downstream experiments. This protocol outlines the necessary materials, step-by-step procedures, and important considerations for solubilizing **EHT 1610** in DMSO.

Introduction

EHT 1610 is a small molecule inhibitor targeting the DYRK family of protein kinases. Its high potency and selectivity make it a valuable tool for studying the cellular functions of DYRK1A and DYRK1B and for potential therapeutic development. To ensure the integrity of experimental results, it is imperative that **EHT 1610** is accurately weighed and fully dissolved to the desired concentration. This protocol provides a standardized method for preparing a 10 mM stock solution of **EHT 1610** in DMSO.

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Materials and Equipment

- **EHT 1610** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous/molecular biology grade (use a freshly opened bottle)
- Analytical balance
- Microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Quantitative Data Summary

The following table summarizes the key quantitative information for **EHT 1610**.

Parameter	Value	Reference
Molecular Weight	383.40 g/mol	[1][2][3]
Solubility in DMSO	10 mM or 5 mg/mL (13.04 mM)	
Appearance	Solid	
Storage (Solid)	-20°C for 12 months; 4°C for 6 months	
Storage (in Solvent)	-80°C for 6 months; -20°C for 6 months	

Note: It is recommended to prepare fresh solutions as the compound may be unstable in solution.

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Experimental Protocol: Preparation of a 10 mM **EHT 1610** Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **EHT 1610** stock solution in DMSO.

4.1. Calculation of Mass

To prepare a 10 mM stock solution, the required mass of **EHT 1610** can be calculated using the following formula:

Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)

For 1 mL (0.001 L) of a 10 mM (0.01 mol/L) solution:

Mass (mg) = 0.01 mol/L x 0.001 L x 383.40 g/mol x 1000 mg/g = 3.834 mg

4.2. Step-by-Step Procedure

- Preparation: Don appropriate PPE. Ensure the analytical balance is calibrated and level.
- Weighing **EHT 1610**: Carefully weigh out 3.834 mg of **EHT 1610** powder and transfer it to a sterile microcentrifuge tube.
- Adding DMSO: Using a calibrated pipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **EHT 1610** powder.
- Dissolution:
  - Close the tube tightly and vortex the solution for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution for any undissolved particles.
  - If particles remain, sonicate the tube in an ultrasonic bath for 5-10 minutes. The use of newly opened DMSO is recommended as its hygroscopic nature can impact solubility.
- Final Check: Once the solid is completely dissolved, the solution should be clear.
- Aliquoting and Storage:

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- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
- Store the aliquots at -80°C or -20°C. As the compound is noted to be unstable in solution, freshly prepared solutions are recommended.

Diagrams

Experimental Workflow for **EHT 1610** Stock Solution Preparation

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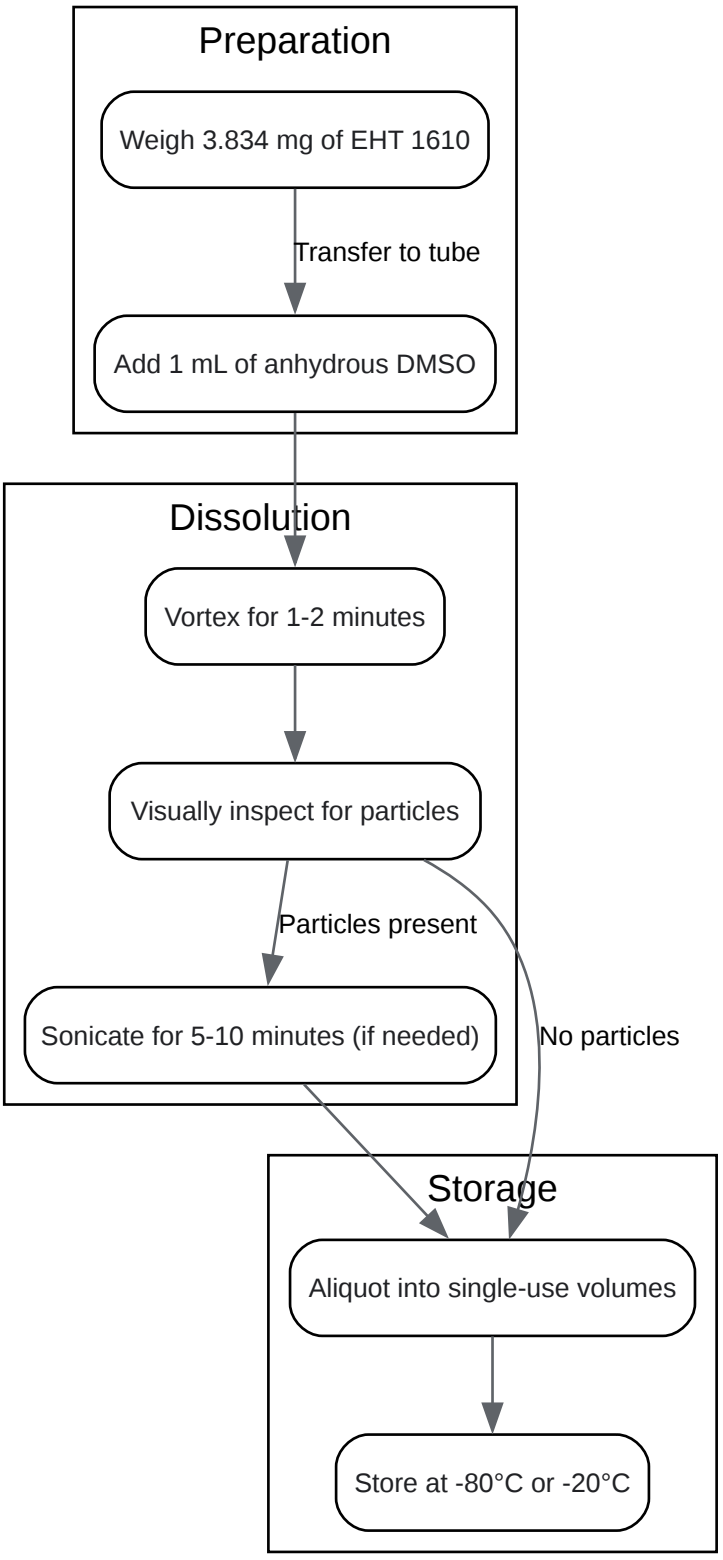

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Caption: Workflow for preparing **EHT 1610** stock solution.

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Conclusion

This protocol provides a reliable method for the preparation of **EHT 1610** stock solutions in DMSO. Adherence to these guidelines, including the use of high-quality reagents and proper storage techniques, will help ensure the accuracy and reproducibility of experimental results. Given the potential instability of **EHT 1610** in solution, it is highly recommended to use freshly prepared stock solutions for all experiments.

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